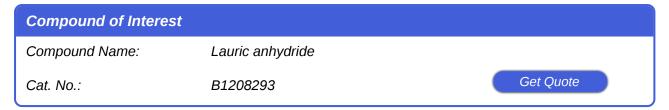


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Stability and Storage of Lauric Anhydride: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and storage conditions for **lauric anhydride**. Understanding these parameters is critical for maintaining the integrity of the compound in research, development, and manufacturing environments. This document synthesizes available data on the physical and chemical properties, degradation pathways, and recommended handling procedures for **lauric anhydride**.

Physicochemical Properties

Lauric anhydride, also known as dodecanoic anhydride, is the symmetrical anhydride of lauric acid.[1] It is a white to off-white solid at room temperature.[2][3][4] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physicochemical Properties of Lauric Anhydride



Property	Value	References
CAS Number	645-66-9	[5]
Molecular Formula	C24H46O3	
Molecular Weight	382.62 g/mol	-
Melting Point	41-46 °C	-
Boiling Point	225 °C @ 100 mmHg	-
Flash Point	>110 °C (>230 °F)	-
Solubility	Insoluble in water, slightly soluble in chloroform.	-
Appearance	White to off-white solid.	-

Chemical Stability and Degradation

Lauric anhydride is generally considered stable under recommended storage conditions. However, as a carboxylic acid anhydride, its primary route of degradation is hydrolysis.

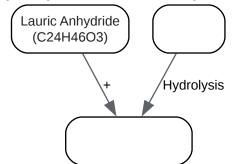
Hydrolysis

Lauric anhydride is sensitive to moisture and will readily hydrolyze in the presence of water to form two equivalents of lauric acid. This reaction is the most significant factor affecting the stability and purity of the compound during storage and handling. The hydrolysis reaction can be accelerated by the presence of bases.

The degradation pathway via hydrolysis is illustrated in the following diagram:

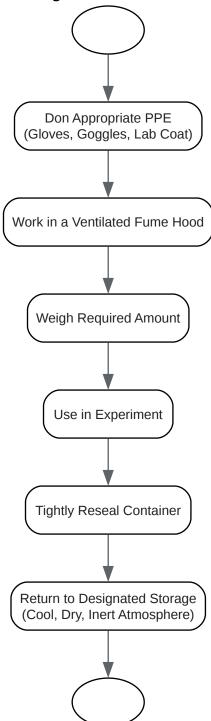




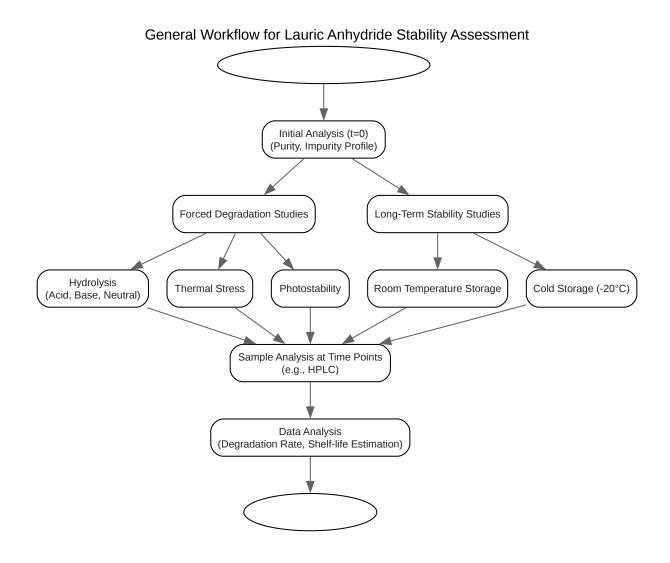




Handling and Storage Workflow for Lauric Anhydride







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- 2. 645-66-9 CAS MSDS (LAURIC ANHYDRIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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